

Application of BIO 1211 in Lymphocyte Migration Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: *BIO 1211*

Cat. No.: *B7909954*

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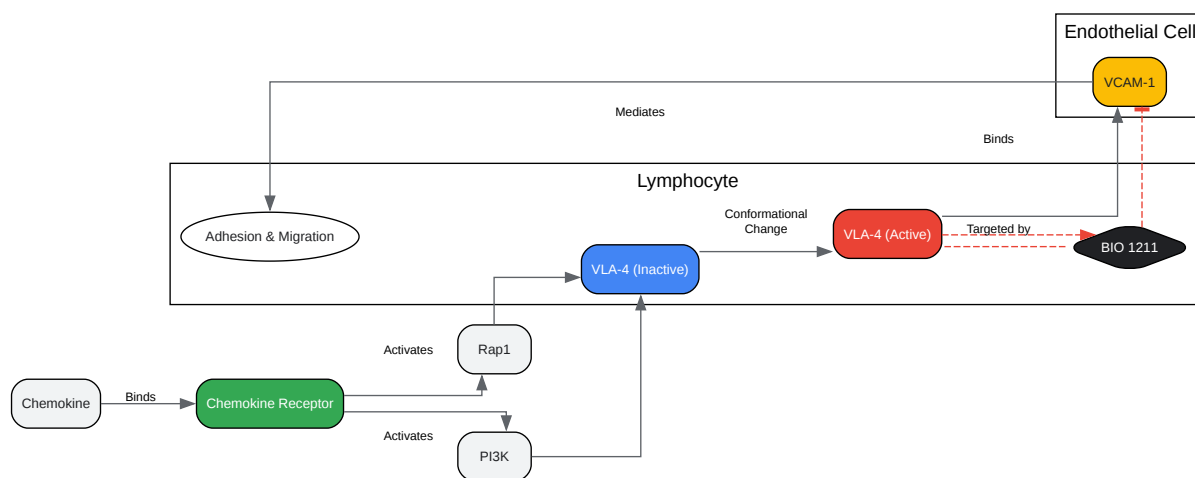
Introduction

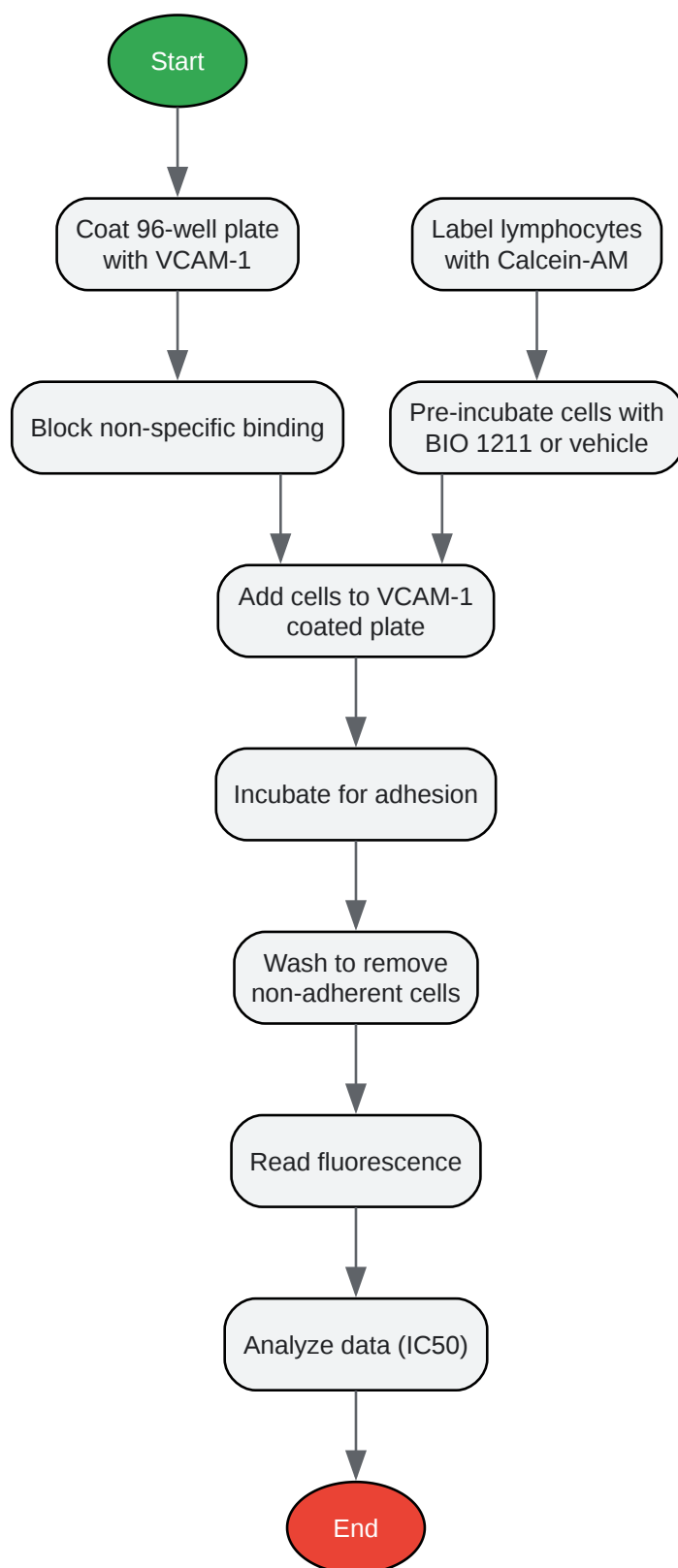
Lymphocyte migration is a tightly regulated process fundamental to immune surveillance and inflammatory responses. This process is primarily mediated by the interaction of integrins on the lymphocyte surface with their corresponding ligands on endothelial cells and the extracellular matrix. One of the key integrins involved in this process is the Very Late Antigen-4 (VLA-4, also known as $\alpha 4 \beta 1$ integrin). VLA-4, expressed on the surface of lymphocytes, monocytes, and eosinophils, binds to the Vascular Cell Adhesion Molecule-1 (VCAM-1) on activated endothelial cells, facilitating the adhesion and subsequent transmigration of these immune cells to sites of inflammation. The critical role of the VLA-4/VCAM-1 axis in inflammatory diseases has made it a prime target for therapeutic intervention.

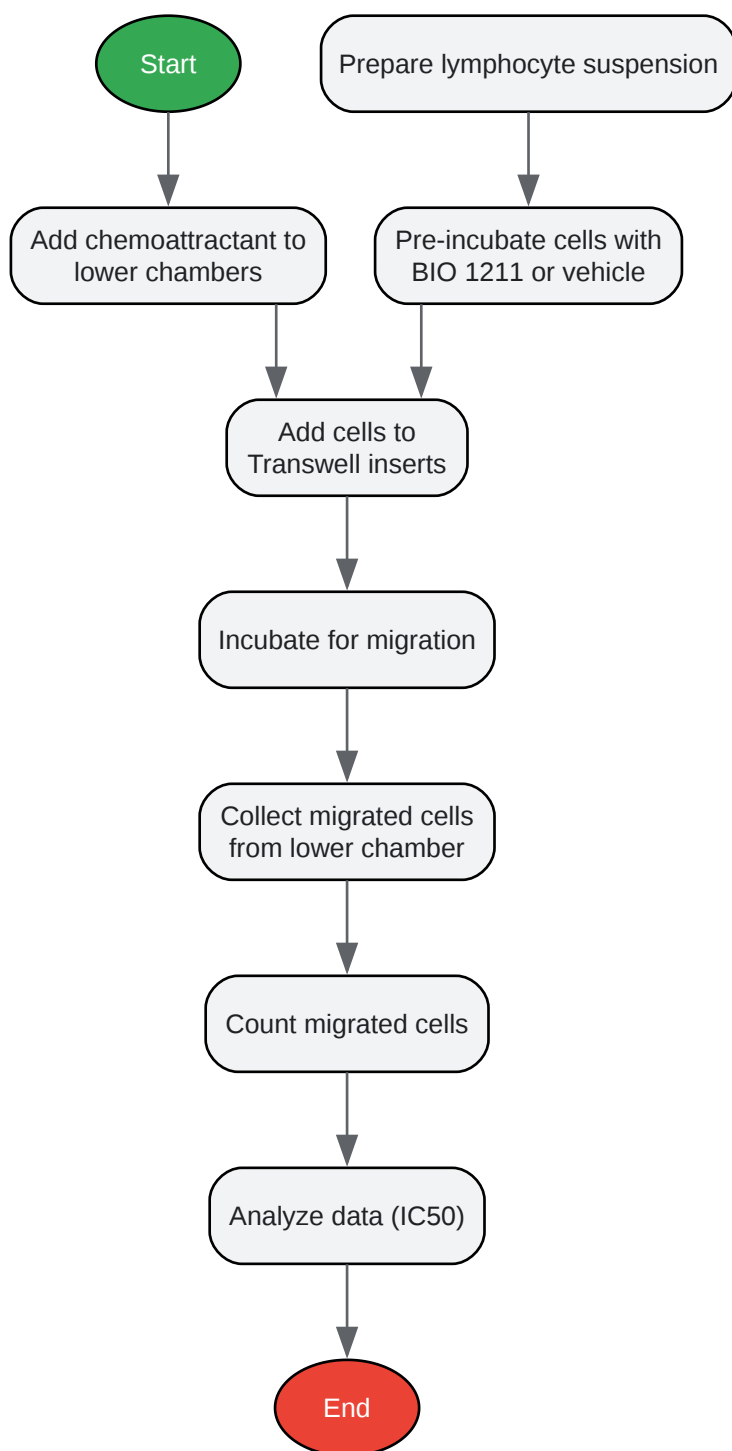
BIO 1211 is a potent and selective small-molecule antagonist of VLA-4. By binding to VLA-4, **BIO 1211** effectively blocks its interaction with VCAM-1, thereby inhibiting lymphocyte adhesion and migration. This property makes **BIO 1211** an invaluable tool for studying the mechanisms of lymphocyte trafficking and for the development of novel anti-inflammatory therapeutics. These application notes provide detailed protocols for utilizing **BIO 1211** in various lymphocyte migration assays.

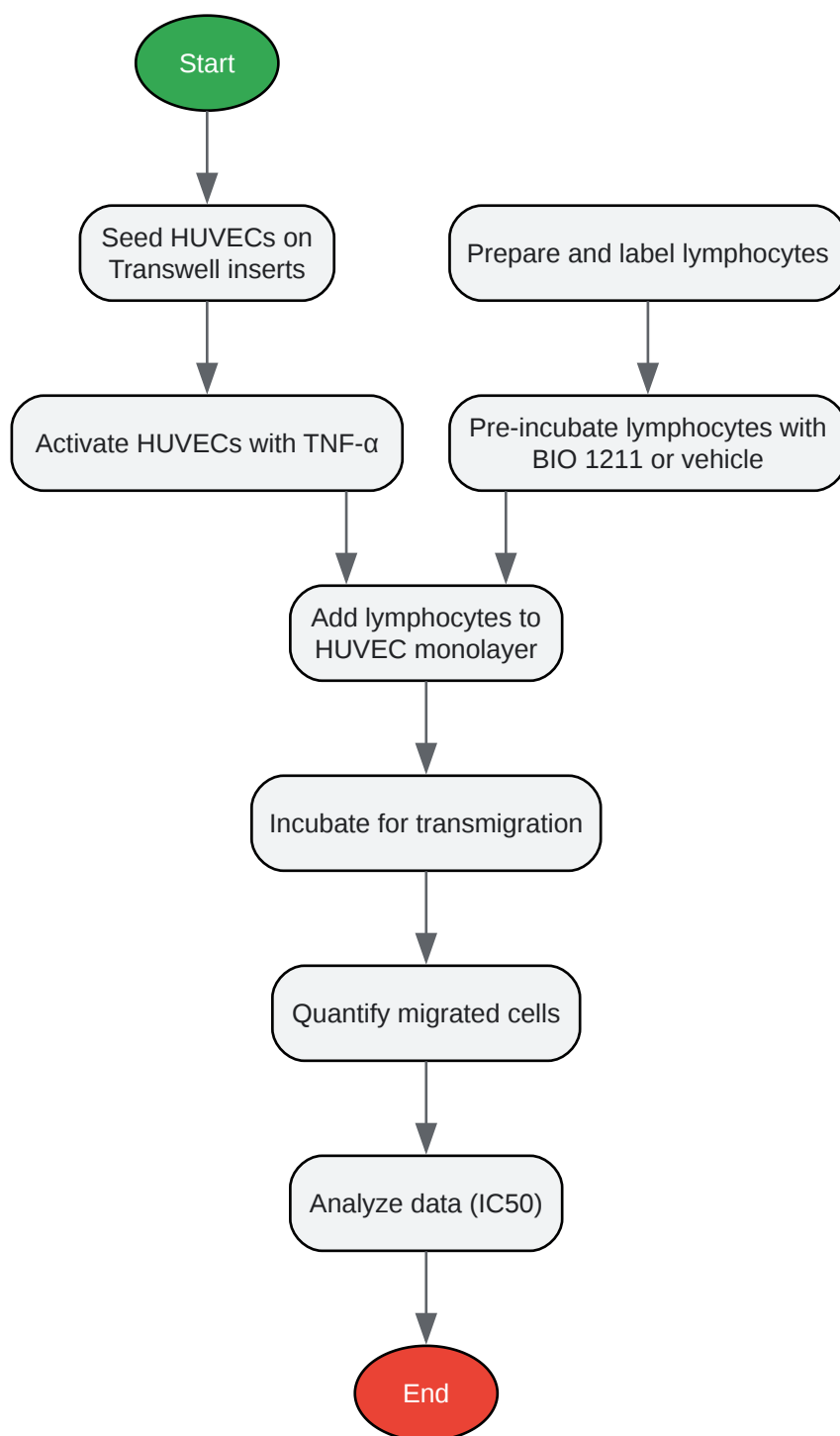
Mechanism of Action

BIO 1211 specifically targets the VLA-4 integrin, preventing its binding to VCAM-1. Integrins such as VLA-4 exist in different conformational states, transitioning from a low-affinity (bent) to a high-affinity (extended) state upon cellular activation by chemokines. This "inside-out" signaling, often involving the small GTPase Rap1, is crucial for firm adhesion of lymphocytes to the endothelium. **BIO 1211** has been shown to selectively block the activated form of VLA-4, making it a highly specific inhibitor of lymphocyte adhesion and migration at sites of inflammation.









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